

Application Note: 4-Fluoro-3-(1-piperazinyl)benzonitrile in Pharmaceutical Development

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Compound of Interest

Compound Name: 4-fluoro-3-(1-piperazinyl)Benzonitrile

Cat. No.: B12097642

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Strategic Functionalization, Physicochemical Profiling, and Synthetic Protocols for Advanced Drug Discovery

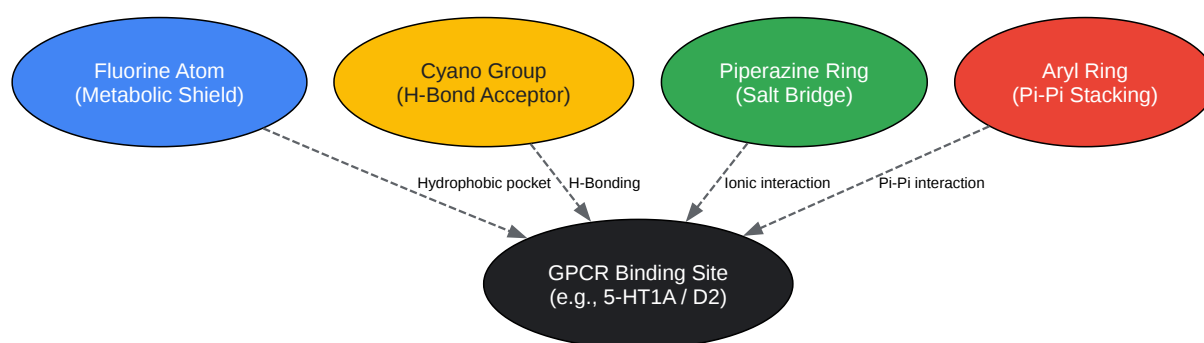
As the complexity of modern drug targets increases, the reliance on highly optimized, multifunctional building blocks has become paramount. **4-Fluoro-3-(1-piperazinyl)benzonitrile** (CAS: 929884-93-5) represents a masterclass in rational fragment design. By combining a privileged arylpiperazine scaffold with strategic fluorination and a robust cyano hydrogen-bond acceptor, this intermediate serves as a highly versatile foundation for central nervous system (CNS) modulators, targeted oncology therapeutics, and advanced biochemical probes.

This application note provides a comprehensive guide to the structural rationale, physicochemical properties, and validated synthetic workflows for incorporating this intermediate into drug discovery pipelines.

Structural Rationale & Mechanistic Insights

The architecture of **4-fluoro-3-(1-piperazinyl)benzonitrile** is not coincidental; every functional group serves a distinct pharmacokinetic or pharmacodynamic purpose. Understanding the causality behind these structural features is critical for downstream lead optimization.

- **The Fluorine Effect (Metabolic Shielding & pKa Modulation):** The strategic incorporation of fluorine para to the piperazine ring completely blocks CYP450-mediated para-hydroxylation, a primary metabolic liability for aromatic rings. Furthermore, the strong electron-withdrawing nature of fluorine subtly lowers the pKa of the adjacent piperazine nitrogen (N1). This reduction in basicity enhances passive membrane permeability and significantly mitigates hERG channel blocking liabilities—a critical safety parameter in CNS drug design.
- **The Cyano Group (H-Bonding & Stability):** Positioned at the 3-position, the nitrile group acts as a robust, sterically compact hydrogen bond acceptor. Unlike amides or esters, the cyano group is highly resistant to in vivo enzymatic hydrolysis, ensuring prolonged target engagement without generating reactive metabolites.
- **The Piperazine Core (Target Engagement):** Arylpiperazines are universally recognized as privileged scaffolds, particularly in the development of aminergic G protein-coupled receptor (GPCR) ligands. The protonated secondary amine (N4) at physiological pH forms an essential, charge-reinforced salt bridge with conserved aspartate residues (e.g., Asp3.32) in the binding pocket of targets such as the 5-HT1A or D2 receptors.



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Pharmacophore mapping of the fluorinated arylpiperazine core in GPCR targets.

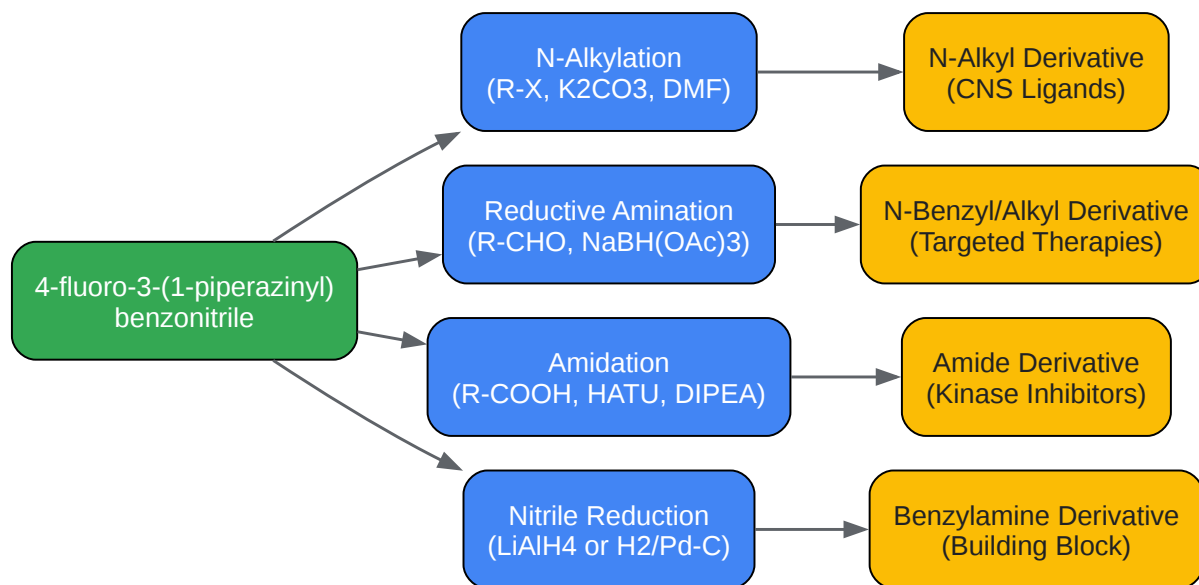
Physicochemical Profiling

To facilitate accurate stoichiometric calculations and predict downstream solubility, the quantitative physicochemical parameters of the intermediate are summarized below.

Parameter	Value / Description
Chemical Name	4-fluoro-3-(piperazin-1-yl)benzonitrile
CAS Number	929884-93-5
Molecular Formula	C ₁₁ H ₁₂ FN ₃
Molecular Weight	205.23 g/mol
SMILES String	<chem>FC1=C(C=C(C#N)C=C1)N1CCNCC1</chem>
Expected Mass	206.1 m/z
Physical State	Solid (typically off-white to pale yellow powder)
Storage Conditions	2–8 °C, protect from light and moisture

Synthetic Workflows & Methodologies

The secondary amine (N4) of the piperazine ring is the primary vector for synthetic diversification. The following protocols are designed as self-validating systems, ensuring high-fidelity execution in the laboratory.



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Synthetic diversification pathways of **4-fluoro-3-(1-piperazinyl)benzonitrile**.

Protocol A: N-Alkylation for CNS Ligand Synthesis (Pathway)

Objective: Functionalize the N4 position with an alkyl halide to generate lipophilic GPCR modulators. Causality: Potassium carbonate (

) is selected as a mild, insoluble inorganic base to scavenge the generated HCl without risking the hydrolysis of the sensitive cyano group. Dimethylformamide (DMF) is utilized as a polar aprotic solvent to stabilize the transition state and accelerate the

displacement.

Step-by-Step Procedure:

- Reaction Setup: Charge an oven-dried round-bottom flask with **4-fluoro-3-(1-piperazinyl)benzonitrile** (1.0 eq) and anhydrous DMF to achieve a 0.2 M concentration.
- Reagent Addition: Add finely powdered

(3.0 eq) followed by the desired alkyl halide (1.1 eq) dropwise at room temperature.

- Execution: Stir the suspension vigorously at 60 °C for 8–12 hours under a nitrogen atmosphere.
- Self-Validation Check: Monitor the reaction progress via LC-MS. The complete disappearance of the starting material mass () and the emergence of the target alkylated mass confirms successful conversion.
- Workup Causality: Quench the reaction with distilled water and extract with Ethyl Acetate ().
Crucial Step: Wash the combined organic layers with a 5% aqueous LiCl solution or brine at least 5 times. This exhaustive washing is mandatory to partition the high-boiling, water-soluble DMF out of the organic phase, preventing contamination during concentration.
- Isolation: Dry the organic layer over anhydrous , filter, and concentrate in vacuo. Purify the crude residue via flash column chromatography (eluent: DCM/MeOH gradient).

Protocol B: Palladium-Catalyzed Buchwald-Hartwig Cross-Coupling

Objective: Couple the piperazine N4 with a sterically hindered or electron-rich heteroaryl chloride (e.g., for kinase inhibitor synthesis). Causality: Aryl chlorides are notoriously unreactive under standard

conditions unless highly electron-deficient. The Buchwald-Hartwig amination overcomes this activation barrier. RuPhos is specifically chosen as the supporting ligand because its electron-rich, sterically bulky biaryl structure facilitates the oxidative addition of unactivated aryl chlorides while preventing the formation of inactive bis(amine)palladium dead-end complexes.

Step-by-Step Procedure:

- Reaction Setup: In a glovebox or under strict Schlenk conditions, charge a microwave vial with **4-fluoro-3-(1-piperazinyl)benzonitrile** (1.0 eq), the target heteroaryl chloride (1.05 eq),

(2.5 mol%), RuPhos (5.0 mol%), and sodium tert-butoxide (

, 1.5 eq).

- Solvent Addition: Add anhydrous, degassed toluene or 1,4-dioxane to achieve a 0.1 M concentration.
- Execution: Seal the vial with a crimp cap, remove from the glovebox, and heat the mixture at 90 °C in an oil bath for 4–6 hours.
- Self-Validation Check: Observe the reaction mixture. A distinct color change from dark purple/red (the resting state of) to a golden yellow/brown indicates active catalyst turnover and successful generation of the active Pd(0)-RuPhos complex. Confirm product formation via LC-MS.
- Workup: Cool the reaction to room temperature, dilute with Ethyl Acetate, and filter the mixture through a pad of Celite. This step is critical to remove precipitated palladium black and inorganic salts that can foul chromatography columns.
- Isolation: Concentrate the filtrate under reduced pressure and purify the target compound via reverse-phase preparative HPLC.

References

- Title: Fluorine in medicinal chemistry Source: Chemical Society Reviews URL:[[Link](#)]
- Title: Biophysical Fragment Screening of the β 1-Adrenergic Receptor: Identification of High Affinity Arylpiperazine Leads Using Structure-Based Drug Design Source: Journal of Medicinal Chemistry URL:[[Link](#)]
- Title: Synthetic Approaches to Piperazine-Containing Drugs Approved by FDA in the Period of 2011–2023 Source: MDPI Molecules URL:[[Link](#)]
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